

Application Notes and Protocols for Consistent Candidin® Intradermal Injection Results

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Compound of Interest

Compound Name: *Candidin*

Cat. No.: *B174359*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the intradermal administration of **Candidin®** (Candida albicans Skin Test Antigen for Cellular Hypersensitivity) to ensure consistent and reliable results for the assessment of delayed-type hypersensitivity (DTH). Adherence to standardized procedures is critical for minimizing variability and obtaining accurate immunological data.

Introduction

Candidin® is a skin test antigen used to assess cell-mediated immunity by eliciting a DTH reaction in individuals previously sensitized to Candida albicans.^[1] The reaction, characterized by induration at the injection site, typically peaks between 24 and 48 hours.^{[1][2]} Inconsistent injection techniques can lead to unreliable results, potentially misinterpreting a subject's immune status.^{[2][3]} This document outlines the standardized materials and procedures to achieve reproducible outcomes.

Materials and Equipment

A precise selection of materials is crucial for a successful intradermal injection.

Equipment/Material	Specification	Purpose
Syringe	Tuberculin syringe, 1 mL	Calibrated in 0.01 mL increments for accurate dosage.[4][5]
Needle	26 or 27 gauge, 1/4 to 1/2 inch	Short, fine-gauge needle for superficial dermal administration.[4][6]
Candidin® Antigen	Per manufacturer's instructions	Standardized Candida albicans antigen.
Antiseptic	70% alcohol swabs	To cleanse the injection site and minimize infection risk.[3]
Gloves	Non-sterile examination gloves	To ensure aseptic technique and protect the administrator. [4]
Sharps Container	Puncture-resistant container	For safe disposal of used needles and syringes.[1]
Skin Marker	Fine-tipped, non-toxic	To mark the injection site for accurate reading.
Ruler	Millimeter scale	To measure the diameter of induration.

Experimental Protocol: Intradermal Injection of Candidin®

This protocol details the step-by-step procedure for the administration and reading of the **Candidin®** skin test.

Subject Preparation and Site Selection

- **Informed Consent:** Ensure the subject has provided informed consent after a thorough explanation of the procedure, potential reactions, and purpose of the test.

- **Site Selection:** Choose a suitable injection site, typically the volar (inner) surface of the forearm.[2][3] The upper back, under the scapula, is an alternative site.[4] The selected area should be free of lesions, rashes, moles, scars, or tattoos that could interfere with the reading of the test.[4][5]
- **Site Cleansing:** Cleanse the chosen site with a 70% alcohol swab using a firm, circular motion.[3] Allow the area to air dry completely before injection to prevent irritation and ensure the effectiveness of the antiseptic.[4]

Syringe Preparation and Antigen Administration

- **Antigen Preparation:** Visually inspect the **Candidin®** vial for particulate matter or discoloration. Do not use if either is present.[2]
- **Drawing the Dose:** Using a tuberculin syringe with a 26 or 27-gauge needle, draw up slightly more than the required 0.1 mL dose of **Candidin®**.
- **Removing Air and Adjusting Dose:** Hold the syringe with the needle pointing up and tap the barrel to cause any air bubbles to rise. Carefully expel the air and excess solution to precisely align the plunger tip with the 0.1 mL mark on the syringe.[7]
- **Positioning the Needle:** With your non-dominant hand, stretch the skin at the injection site taut.[5] Hold the syringe in your dominant hand, almost parallel to the skin, with the needle bevel facing upwards.[8]
- **Injection:** Insert the needle slowly at a 5 to 15-degree angle into the epidermis, advancing it only about 1/4 inch so that the entire bevel is just under the skin.[4][6]
- **Administering the Antigen:** Slowly inject the 0.1 mL of **Candidin®**. A distinct, sharply defined wheal or bleb (a small blister-like elevation) of approximately 5 mm in diameter should form, indicating a successful intradermal injection.[2][7] If a bleb does not form, the injection was likely administered subcutaneously, and the test should be repeated at a different site.[2]
- **Needle Withdrawal and Disposal:** Withdraw the needle at the same angle it was inserted. Do not massage the injection site, as this can disperse the antigen and affect the results. Immediately dispose of the syringe and needle in a designated sharps container without recapping.[1]

Reading and Interpretation of Results

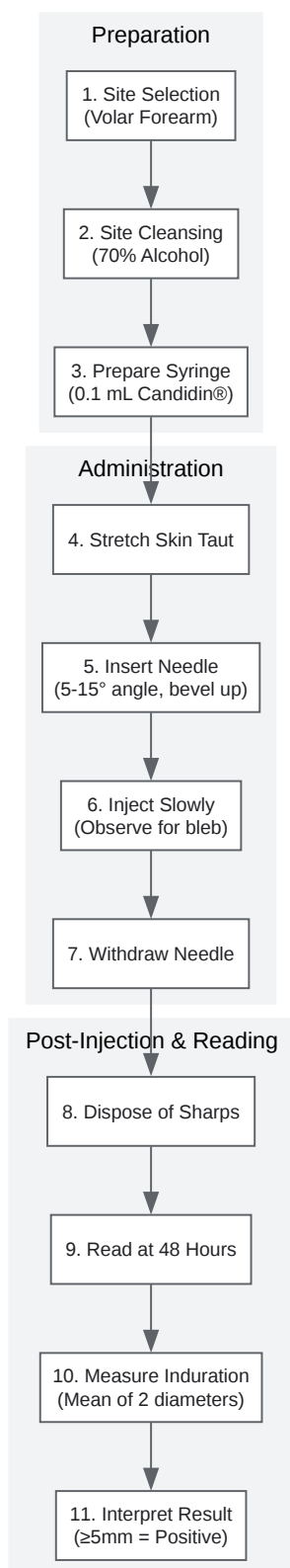
- Observation Period: The subject should be observed for at least 20 minutes following the injection for any immediate adverse reactions.[2]
- Reading Time: The skin test should be read 48 hours after administration.[1][2] The reaction typically begins within 24 hours and peaks between 24 and 48 hours.[2]
- Measurement of Induration: The reaction is assessed by visually inspecting and palpating the area of induration (hardening).[2] Using a ruler, measure the diameter of the indurated area in two perpendicular directions (longest diameter and midpoint orthogonal diameter).[2]
- Calculating the Result: The final result is the mean of the two diameter measurements.[2]
- Interpretation: A positive DTH reaction to **Candidin®** is defined as an induration of 5 mm or greater.[2][3]

Data Presentation: Key Parameters for Consistent Results

Parameter	Recommended Value/Technique	Rationale for Consistency
Injection Volume	0.1 mL	A standardized volume ensures a consistent amount of antigen is delivered.[2]
Injection Angle	5-15 degrees	A shallow angle ensures the antigen is deposited into the dermis, not subcutaneously.[4][6]
Needle Gauge	26-27 G	A fine needle minimizes tissue trauma and facilitates a shallow injection.[4]
Needle Length	1/4 - 1/2 inch	A short needle prevents deep, subcutaneous injection.[4]
Bleb Formation	Distinct, sharply defined wheal	Visual confirmation of correct intradermal placement of the antigen.[2]
Reading Time	48 hours	Allows for the peak development of the delayed-type hypersensitivity reaction.[1][2]
Measurement	Mean of two perpendicular diameters of induration	Provides a more accurate and reproducible measurement of the reaction size.[2]

Visualizations

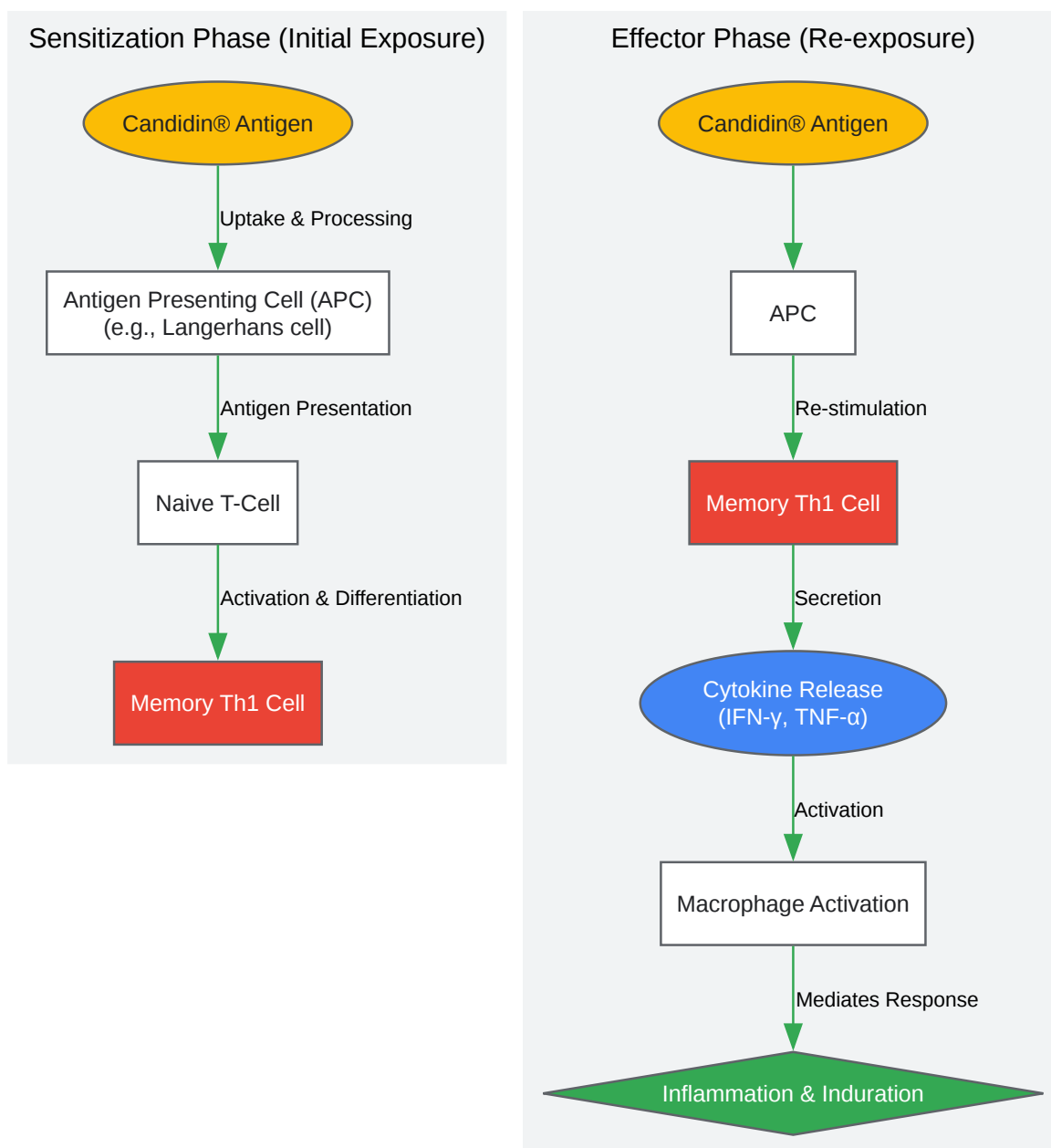
Experimental Workflow for Candidin® Intradermal Injection



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Caption: Workflow for **Candidin®** Intradermal Injection.

Signaling Pathway of Delayed-Type Hypersensitivity (Type IV)



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Caption: Delayed-Type Hypersensitivity (DTH) Signaling Pathway.

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